

"dimethyl chlorophosphate safety precautions for lab use"

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Compound of Interest

Compound Name: Dimethyl chlorophosphate

Cat. No.: B043699

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An In-depth Technical Guide to the Safe Laboratory Use of **Dimethyl Chlorophosphate**

Overview and Core Hazards

Dimethyl chlorophosphate (CAS No. 813-77-4), also known as dimethyl phosphorochloridate, is a highly toxic and corrosive organophosphorus compound.^{[1][2]} It is primarily utilized in organic synthesis, for instance, in the preparation of phosphate esters. Due to its acute toxicity via oral, dermal, and inhalation routes, and its corrosive nature, stringent safety protocols are imperative for its handling in any laboratory setting.^[1] This compound is classified as a cholinesterase inhibitor, and exposure can lead to severe systemic effects, including headache, dizziness, muscle spasms, respiratory depression, and potentially coma or death.^{[3][4][5]} Furthermore, it reacts with water, liberating toxic gas, and is corrosive to metals.^{[1][2]}

Hazard Statements:

- Fatal if swallowed, in contact with skin, or if inhaled.
- Causes severe skin burns and eye damage.^[2]
- May be corrosive to metals.^[2]

Toxicological and Physical Properties

Understanding the toxicological and physical characteristics of **dimethyl chlorophosphate** is fundamental to its safe handling. The available data is summarized below.

Table 1: GHS Hazard Classification for Dimethyl Chlorophosphate

Hazard Class	Category
Acute Toxicity, Oral	Category 1 / 2
Acute Toxicity, Dermal	Category 1 / 2
Acute Toxicity, Inhalation	Category 2
Skin Corrosion / Irritation	Category 1B
Serious Eye Damage / Irritation	Category 1
Source:[1]	

Table 2: Physical and Chemical Properties of Dimethyl Chlorophosphate

Property	Value
Molecular Formula	C ₂ H ₆ ClO ₃ P
Molecular Weight	144.49 g/mol
Appearance	Colorless to almost colorless clear liquid
Boiling Point	80 °C @ 25 mmHg
Flash Point	113 °C (235.4 °F) - closed cup
Specific Gravity	1.34
Refractive Index	1.41
Source:[2]	

Note on Analog Compound Toxicity: While specific LD₅₀ data for **dimethyl chlorophosphate** is not readily available in the provided results, the related compound diethyl chlorophosphate

exhibits extremely high toxicity (Oral LD₅₀ (rat): 11 mg/kg; Dermal LD₅₀ (rabbit): 8 µL/kg).[6]

This suggests that **dimethyl chlorophosphate** should be handled as a substance with similarly high acute toxicity.

Safe Handling and Storage

Adherence to strict handling and storage protocols is critical to prevent exposure and accidents.

Handling:

- Ventilation: Always handle **dimethyl chlorophosphate** inside a certified chemical fume hood to control airborne levels.[7][8]
- Avoid Contact: Prevent any contact with eyes, skin, or clothing.[1][7] Do not breathe vapors or mists.[7]
- Inert Atmosphere: Handle and store under an inert gas like nitrogen, as the compound is moisture-sensitive.[8][9]
- Hygiene: Wash hands and face thoroughly after handling.[7][10] Do not eat, drink, or smoke in the work area.[5] Contaminated clothing must be removed immediately and washed before reuse.[7] Discard contaminated shoes.[7]

Storage:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated area.[1][7] Store in the original, corrosion-resistant container.[2][8]
- Temperature: Store in a freezer (below 0°C) to maintain stability.[2][8]
- Incompatibilities: Store away from incompatible materials such as water, moisture, strong bases, acids, and oxidizing agents.[1][5]
- Security: Store in a locked-up area accessible only to qualified and authorized personnel.[8][10]

Personal Protective Equipment (PPE)

Comprehensive personal protective equipment is mandatory when handling **dimethyl chlorophosphate**.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.^{[7][8]} Ensure an eyewash station is immediately accessible.^{[5][11]}
- **Skin Protection:** Wear appropriate chemical-resistant gloves and protective clothing to prevent any possibility of skin exposure.^{[5][7]} Flame-retardant and antistatic protective clothing is recommended.^[10] An emergency shower must be available.^[5]
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA-approved full-face respirator with appropriate cartridges (e.g., organic vapor filter).^{[1][7][11]} A respiratory protection program compliant with OSHA 29 CFR 1910.134 must be followed.^[7]

Emergency Procedures

Immediate and correct response to emergencies such as spills or exposures is crucial.

First Aid Measures

General Advice: Seek immediate medical attention in case of any exposure.^[7] Show the safety data sheet to the medical personnel.

- **Inhalation:** Move the victim to fresh air immediately.^[7] If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth).^{[7][12]} If breathing is difficult, administer oxygen.^[7]
- **Skin Contact:** Immediately remove all contaminated clothing.^[8] Flush the skin with large amounts of soap and water for at least 15-30 minutes.^{[5][7]}
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.^{[5][7]} Remove contact lenses if present and easy to do.^[8]

- Ingestion: If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water.[7] Do NOT induce vomiting.[8]

Spill Response Protocol

The response to a spill depends on its scale. For any major spill, or if you are uncertain, evacuate the area and call for emergency response personnel immediately.[13][14]

Experimental Protocol: Minor Spill Cleanup

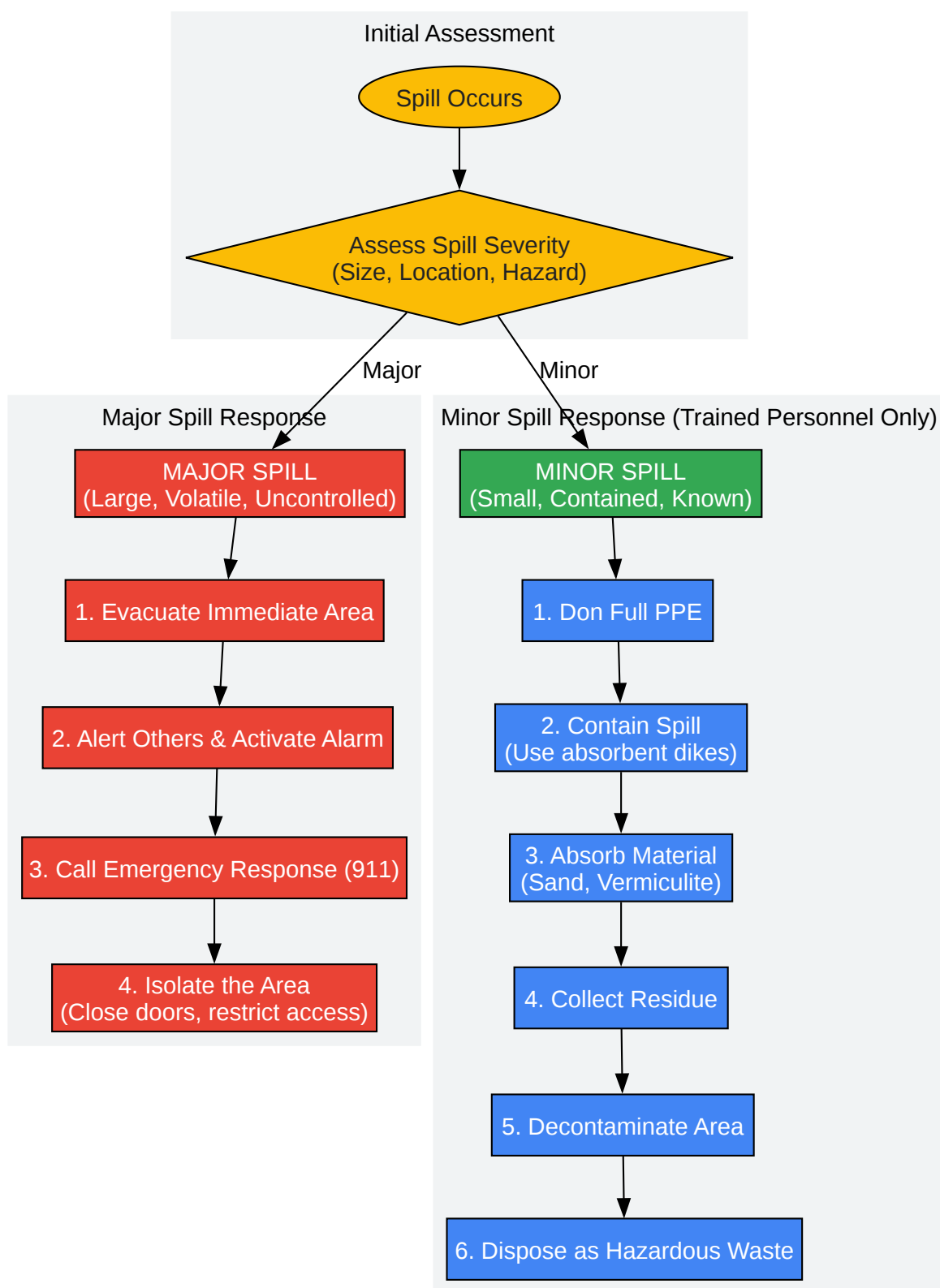
This protocol applies to small, incidental spills that can be safely managed by trained laboratory personnel.

- Alert Personnel: Immediately alert others in the vicinity.[13]
- Don PPE: Put on the full personal protective equipment detailed in Section 4.0 (respirator, chemical-resistant gloves, splash goggles, face shield, lab coat/apron).[13]
- Contain Spill: Confine the spill to a small area. Create a dike around the spill's edges using an inert, non-combustible absorbent material like dry sand, earth, or vermiculite.[5][15][16] Do not use combustible materials like paper towels.[15]
- Absorb Spill: Gently cover and absorb the spill with the absorbent material, working from the outside in.[16]
- Neutralization (Use with caution): For spills of corrosive materials, neutralization can be attempted. Acids can be neutralized with soda ash or sodium bicarbonate.[4][16] Use pH paper to confirm neutralization. This process can generate heat and splashing; proceed with caution.
- Collect Residue: Carefully scoop the absorbed material into a labeled, leak-proof container for hazardous waste.[5][16]
- Decontaminate Area: Wash the spill area with soap and water.[5] Collect the rinse water for hazardous waste disposal if the chemical is highly toxic.[13]
- Ventilate: Ensure the area is well-ventilated after cleanup is complete.[5]

- **Dispose of Waste:** Dispose of the sealed container and any contaminated PPE as hazardous waste according to local, state, and federal regulations.[\[5\]](#)[\[8\]](#)
- **Restock:** Replace all used items in the spill kit.[\[13\]](#)

Logical Workflow for Spill Response

The following diagram illustrates the decision-making process and necessary actions when a **dimethyl chlorophosphate** spill occurs.



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Caption: Workflow for **dimethyl chlorophosphate** spill response.

Waste Disposal

All waste containing **dimethyl chlorophosphate**, including cleanup materials and contaminated PPE, must be treated as hazardous waste.[5]

- Collection: Store waste in clearly labeled, tightly sealed, and appropriate containers.
- Regulations: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]
[11] Do not empty into drains.[1]
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company.[8]

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